

Personal protective equipment for handling Pigment Red 264

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Compound of Interest

Compound Name: *Pigment Red 264*

Cat. No.: *B1384101*

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Essential Safety and Handling Guide for Pigment Red 264

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Pigment Red 264** in a laboratory setting. It is designed for researchers, scientists, and drug development professionals to ensure safe and compliant handling of this chemical.

I. Immediate Safety and Hazard Information

Pigment Red 264 is a synthetic organic pigment.[1] While it is generally considered to have low toxicity, proper handling is crucial to minimize exposure and ensure a safe laboratory environment.[1] The primary hazards are inhalation of dust particles and skin or eye contact.[2] [3] A risk of dust explosion exists, so it is important to avoid dust formation and sources of ignition.[2]

Quantitative Exposure Limits and Toxicity Data

The following table summarizes the key quantitative safety data for **Pigment Red 264**.

Parameter	Value	Reference
Total Inhalable Dust Exposure Limit (MAK-Vf)	4 mg/m ³	[2]
Respirable Dust Exposure Limit (MAK-Vf)	1.5 mg/m ³	[2]
Acute Oral Toxicity (LD50, rat)	≥ 2000 mg/kg	[2]
Skin Irritation	Not an irritant	[2]
Eye Irritation	Not an irritant	[2]

II. Personal Protective Equipment (PPE)

Strict adherence to the use of appropriate personal protective equipment is mandatory when handling **Pigment Red 264**.

Recommended Personal Protective Equipment

PPE Category	Specification	Rationale
Eye Protection	Safety goggles, safety glasses, or a face shield.[2]	To protect eyes from dust particles.
Hand Protection	Nitrile rubber gloves.[2]	To prevent skin contact.
Respiratory Protection	A suitable respiratory protective equipment (e.g., N95 or higher-rated mask for dust).[2][4]	To prevent inhalation of dust particles.[4]
Body Protection	Impervious clothing, such as a lab coat or overalls.[2]	To protect skin from accidental spills.

III. Operational Plan: Step-by-Step Handling Protocol

Follow this protocol to ensure the safe handling of **Pigment Red 264**.

1. Preparation and Workspace Setup:

- Ensure the work area is well-ventilated, preferably within a chemical fume hood.[\[5\]](#)
- Cover the work surface with a disposable drop cloth or absorbent paper to contain any spills.
- Have all necessary equipment, including weighing tools and containers, readily available.
- Ensure an eyewash station and safety shower are accessible.[\[4\]](#)

2. Donning PPE:

- Put on your lab coat or overalls.
- Put on your respiratory mask.
- Put on your safety goggles or face shield.
- Finally, put on your nitrile gloves, ensuring they go over the cuffs of your lab coat.

3. Handling and Weighing:

- Handle the pigment gently to minimize dust generation.[\[4\]](#)
- Use scoops or spatulas for transferring the powder.[\[4\]](#)
- If weighing, do so in a draft-free enclosure or a balance with a draft shield.
- Keep containers of **Pigment Red 264** tightly closed when not in use.[\[6\]](#)

4. Post-Handling:

- Clean all tools and the work surface with a damp cloth to collect any residual powder. Do not dry sweep.
- Dispose of all contaminated disposable materials as outlined in the disposal plan.

5. Doffing PPE:

- Remove gloves first, peeling them off from the cuff to the fingertips without touching the outside.
- Remove your lab coat or overalls.
- Remove your safety goggles or face shield.
- Remove your respiratory mask last.
- Wash your hands thoroughly with soap and water.

IV. Disposal Plan

Proper disposal of **Pigment Red 264** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- Establish a designated and clearly labeled hazardous waste container for **Pigment Red 264** solid waste.
- Do not mix **Pigment Red 264** waste with other chemical waste streams unless permitted by your institution's waste management plan.[\[5\]](#)

2. Solid Waste Disposal:

- This includes unused pigment, contaminated gloves, disposable cloths, and any other solid materials that have come into contact with the pigment.
- Collect all solid waste in the designated hazardous waste container.
- Ensure the container is kept closed except when adding waste.[\[7\]](#)

3. Spill Cleanup:

- In case of a spill, mechanically collect the powder using a scoop or a vacuum with a HEPA filter.[\[4\]](#)

- Avoid raising dust.
- Wipe the area with a wet cloth.
- Dispose of all cleanup materials in the designated hazardous waste container.

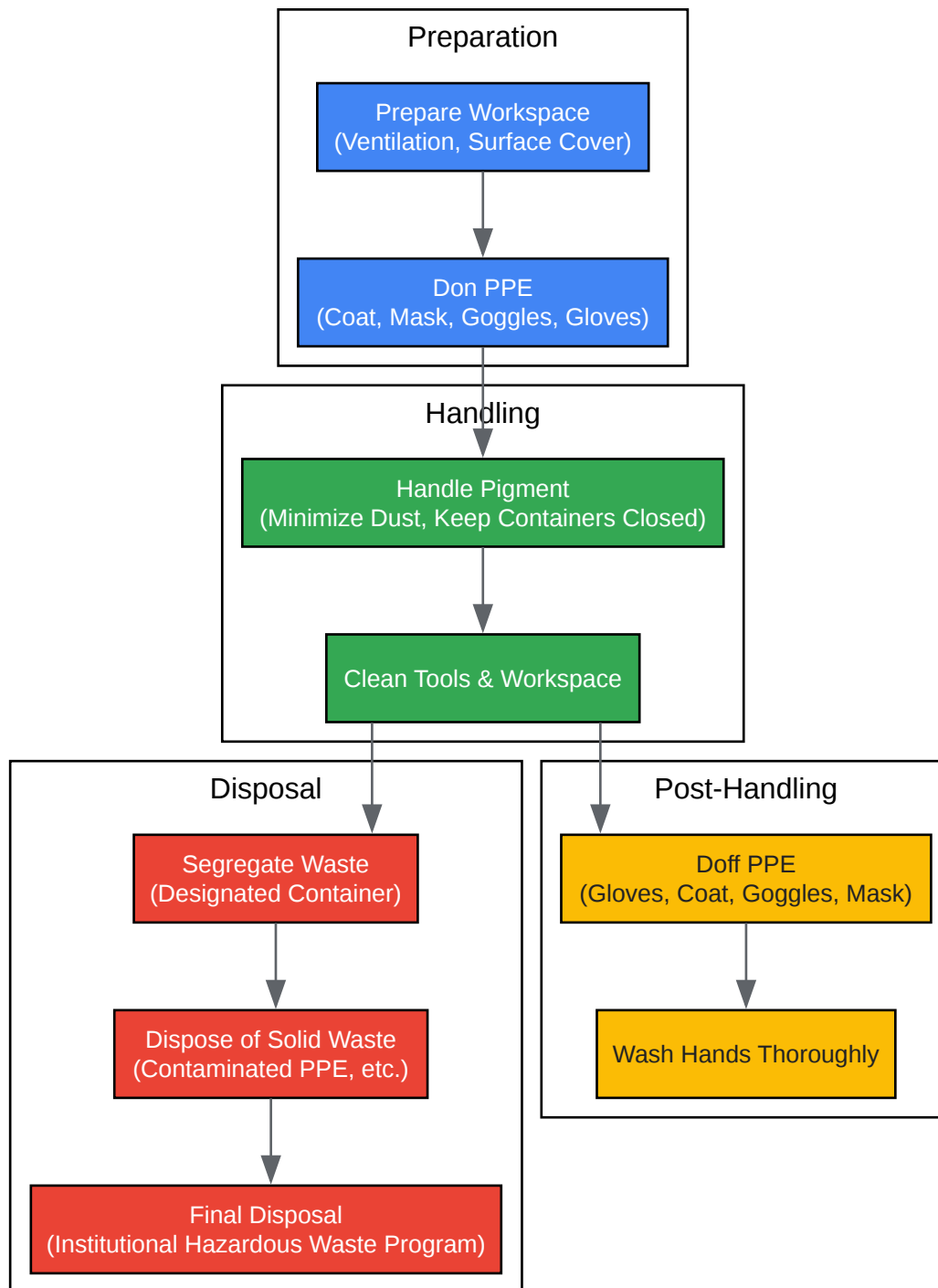
4. Final Disposal:

- All waste must be disposed of through your institution's hazardous waste collection program.
[\[7\]](#)
- Do not dispose of **Pigment Red 264** down the drain or in the regular trash.[\[7\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal.

V. Workflow Diagram

The following diagram illustrates the key steps for the safe handling and disposal of **Pigment Red 264**.

Workflow for Handling and Disposal of Pigment Red 264

[Click to download full resolution via product page](#)Caption: Safe Handling and Disposal Workflow for **Pigment Red 264**.

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